

Application Note: Preparation and Handling of For-Met-Ala-Ser Stock Solutions

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Compound of Interest

Compound Name: *For-Met-Ala-Ser*

Cat. No.: *B15130112*

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Abstract & Biological Context

For-Met-Ala-Ser (N-Formyl-Methionyl-Alanyl-Serine) is a synthetic chemotactic peptide and a specific agonist for Formyl Peptide Receptors (FPRs), primarily expressed on neutrophils and monocytes. Like its well-known analog fMLP (For-Met-Leu-Phe), fMAS initiates a G-protein coupled signaling cascade resulting in calcium mobilization, superoxide anion production, and chemotaxis.

However, the physicochemical properties of fMAS differ slightly from fMLP due to the substitution of hydrophobic Leucine/Phenylalanine with less hydrophobic Alanine/Serine residues. Despite this, the N-terminal formyl group confers significant hydrophobicity, necessitating specific organic solvent handling to ensure accurate concentration and stability. This protocol details the preparation of a robust, self-validating stock solution system.

Physicochemical Properties[1][2][3][4][5][6]

Before preparation, verify the identity and specifications of your lot.

Property	Value	Notes
Chemical Name	N-Formyl-Met-Ala-Ser	
Sequence	For-Met-Ala-Ser-OH	
CAS Number	17351-32-5	
Molecular Formula	C ₁₂ H ₂₁ N ₃ O ₆ S	
Molecular Weight	335.38 g/mol	Use this value for molarity calculations.[1][2]
Solubility	DMSO (≥100 mg/mL)	Preferred solvent for stock.
Appearance	White to off-white solid	Lyophilized powder.
Storage (Solid)	-20°C	Protect from light and moisture.[3]

Pre-Preparation Considerations (Critical)

Solvent Selection: The Case for DMSO

While the Alanine and Serine residues suggest potential water solubility, the N-formyl group and the requirement for high-concentration stock solutions (10 mM+) make aqueous buffers risky.

- Risk: Aqueous stock solutions of formylated peptides are prone to "micro-aggregation," where the peptide forms invisible micelles, leading to effective concentrations lower than calculated.
- Solution: Use anhydrous Dimethyl Sulfoxide (DMSO). It disrupts secondary structures, prevents aggregation, and is bacteriostatic.

Equipment & Reagents[8]

- Balance: Analytical balance readable to 0.01 mg (if weighing bulk powder).
- Solvent: DMSO, anhydrous, ≥99.9% (Sigma-Aldrich or equivalent), stored in a desiccator.

- Vessels: Amber glass vials or polypropylene microcentrifuge tubes (low protein binding).
- Sonicator: Ultrasonic water bath (essential for breaking crystal lattice).

Protocol: Preparation of 10 mM Stock Solution

Objective: Prepare 1 mL of a 10 mM **For-Met-Ala-Ser** stock solution.

Step 1: Environmental Equilibration

Remove the lyophilized peptide vial from the freezer (-20°C).

- CRITICAL: Allow the vial to equilibrate to room temperature (approx. 15–30 mins) before opening.
- Reasoning: Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic peptide, causing hydrolysis and weighing errors.

Step 2: Mass Calculation & Weighing

If the peptide is supplied as a fixed mass (e.g., 5 mg), it is safer to dissolve the entire vial content rather than weighing out a portion, to avoid static loss.

Formula:

[3]

Example for 5 mg vial:

Target Conc.[4][5][6][3][2] [7][8][9]	Mass of Peptide	Volume of DMSO Required
10 mM	1 mg	298 µL
10 mM	5 mg	1491 µL (1.49 mL)
10 mM	10 mg	2982 µL (2.98 mL)
50 mM	5 mg	298 µL

Step 3: Dissolution

- Add the calculated volume of fresh anhydrous DMSO to the vial.
- Vortex vigorously for 30 seconds.
- Sonicate in a water bath for 1–2 minutes.
 - Observation: The solution should be completely clear and colorless. If particulates remain, sonicate for another minute.
 - Note: Formylated peptides can form a "gel" at very high concentrations (>100 mM). If this happens, add more DMSO to lower the concentration.

Step 4: Aliquoting and Storage

Do not store the stock in the original large vial.

- Aliquot the stock solution into small volumes (e.g., 20–50 μ L) in sterile microcentrifuge tubes.
- Label: "fMAS 10mM [Date]".
- Freeze: Store at -80°C.
 - Stability:[\[10\]](#)[\[9\]](#) Stable for 6 months at -80°C. Avoid repeated freeze-thaw cycles (limit to max 2 cycles).

Usage & Dilution (The "Self-Validating" Workflow)

When performing a biological assay (e.g., neutrophil chemotaxis), you must dilute the DMSO stock into an aqueous buffer (e.g., HBSS + 0.1% BSA).

Safety Limit: Ensure the final DMSO concentration in the cell assay is < 0.1% to avoid solvent toxicity.

Dilution Scheme (Example for 1 μ M Working Solution):

- Intermediate Step: Dilute 10 mM Stock 1:100 in Buffer

100 μ M (10 μ L Stock + 990 μ L Buffer).

- Validation: Check for precipitation.[\[7\]](#)[\[11\]](#) The solution must remain clear.
- Final Step: Dilute 100 μ M Intermediate 1:100 in Buffer

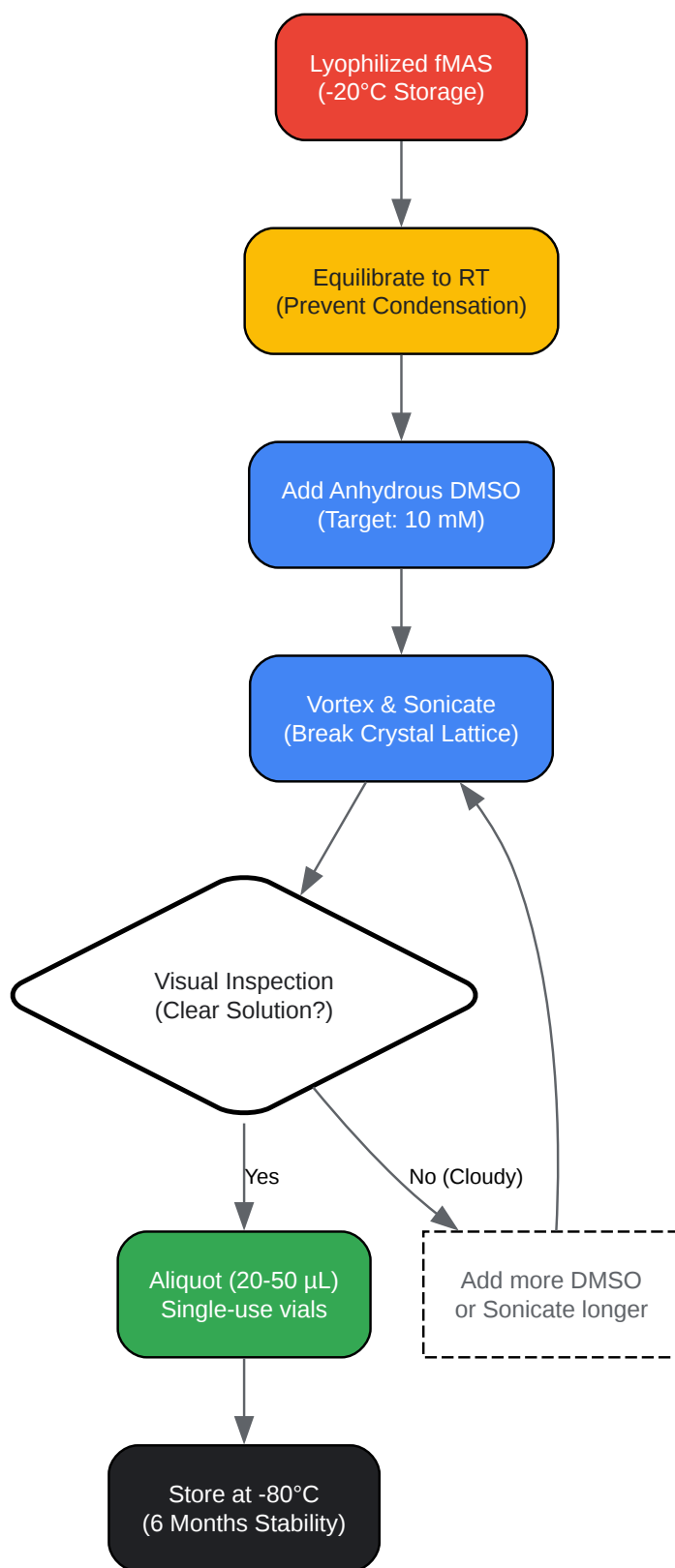
1 μ M (Final Assay Conc).

- Result: Final DMSO concentration is 0.01% (Safe).

Visualizations

Preparation Workflow

This diagram illustrates the critical decision points in the preparation process to ensure integrity.

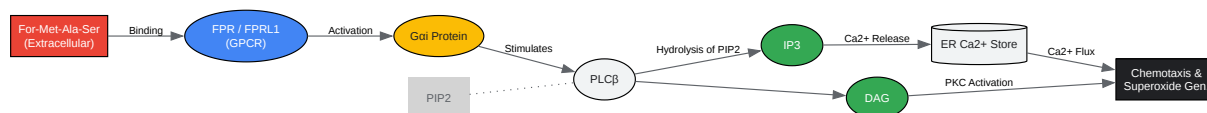


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Caption: Critical path for fMAS stock preparation emphasizing moisture control and solubility verification.

Biological Mechanism of Action

Understanding the pathway helps in designing control experiments (e.g., using Calcium chelators or PLC inhibitors).



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Caption: Signal transduction pathway activated by fMAS binding to Formyl Peptide Receptors.

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Solution is cloudy	Incomplete dissolution or water contamination.	Sonicate for 2 more minutes at 30°C. If persistent, add 10% more DMSO.
Precipitation on dilution	Concentration too high for aqueous buffer.	Ensure intermediate dilution step (e.g., 10mM 100μM Assay). Do not drop directly from 10mM to 10nM.
Loss of Activity	Oxidation of Methionine (Met).	Store under nitrogen or argon if possible. Ensure -80°C storage. Avoid freeze-thaw.[3]

References

- PubChem. (2023). **For-Met-Ala-Ser-OH** Compound Summary. National Library of Medicine. [6] [[Link](#)]

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